

Application Notes and Protocols for ST-836 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: ST-836 hydrochloride

Cat. No.: B1139235

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These guidelines provide detailed procedures for the preparation, storage, and handling of stock solutions of **ST-836 hydrochloride**, a dopamine receptor ligand investigated for its potential as an antiparkinsonian agent. Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Summary of Quantitative Data

For ease of reference, the key quantitative data for **ST-836 hydrochloride** are summarized in the table below. This information is essential for accurate preparation of stock solutions and for maintaining the stability of the compound.

Parameter	Value	Source
Molecular Weight	451.07 g/mol	[1][2]
Appearance	White to off-white solid	[3]
Recommended Solvent	DMSO	[2]
Storage of Solid	-20°C for up to 2 years	[4]
Storage of DMSO Stock Solution	-80°C for up to 6 months -20°C for up to 1 month 4°C for up to 2 weeks	[3][4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM ST-836 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ST-836 hydrochloride** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for many in vitro assays.

Materials:

- **ST-836 hydrochloride** powder
- Anhydrous/molecular sieves-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator water bath (optional, but recommended)

Procedure:

- **Pre-weighing Preparation:** Allow the vial of **ST-836 hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **ST-836 hydrochloride** powder. For 1 mL of a 10 mM stock solution, you will need 4.51 mg of **ST-836 hydrochloride**.
 - Calculation: $10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 451.07 \text{ g/mol} \times 1000 \text{ mg/g} = 4.51 \text{ mg/mL}$

- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **ST-836 hydrochloride**. For the example above, add 1 mL of DMSO.
- **Solubilization:** Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, brief sonication in a water bath and gentle warming to 37°C can aid in solubilization.^[2] Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber vials or polypropylene tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[3]^[4]

Protocol 2: Preparation of Working Solutions

This protocol outlines the dilution of the high-concentration stock solution to a final working concentration for use in experiments.

Materials:

- 10 mM **ST-836 hydrochloride** stock solution in DMSO
- Appropriate sterile aqueous buffer or cell culture medium
- Sterile tubes and pipette tips

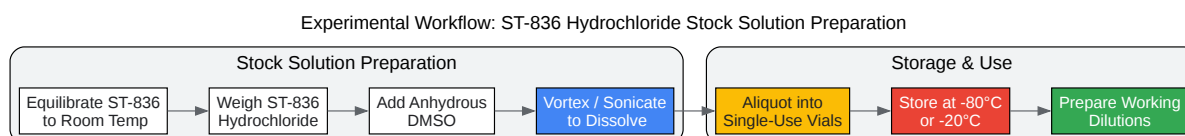
Procedure:

- **Thawing:** Thaw a single aliquot of the 10 mM **ST-836 hydrochloride** stock solution at room temperature.
- **Serial Dilution (Recommended):** To ensure accuracy, it is recommended to perform serial dilutions rather than a single large dilution.
 - For example, to prepare a 10 µM working solution, first prepare an intermediate dilution by adding 10 µL of the 10 mM stock solution to 990 µL of your desired buffer or medium to create a 100 µM intermediate solution.

- Next, dilute the 100 μ M intermediate solution by adding 100 μ L to 900 μ L of buffer or medium to achieve the final 10 μ M working concentration.
- Mixing: Gently mix the working solution by pipetting up and down or by gentle inversion. Avoid vigorous vortexing, especially if the solution contains proteins.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment and use them immediately. The stability of **ST-836 hydrochloride** in aqueous solutions has not been widely reported.

Mandatory Visualizations

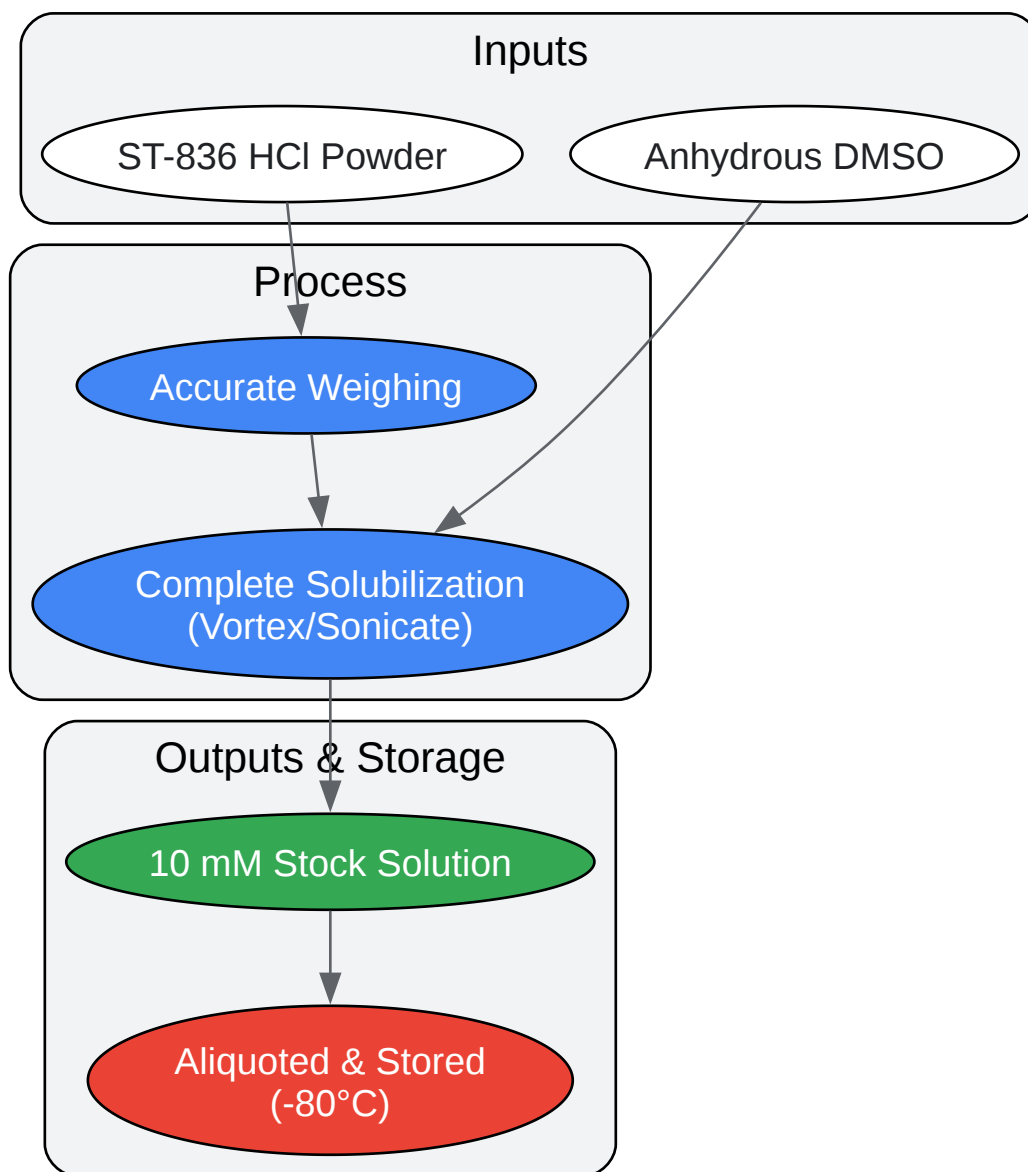
The following diagrams illustrate the key processes involved in the preparation and use of **ST-836 hydrochloride** stock solutions.



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Caption: Workflow for preparing **ST-836 hydrochloride** stock solutions.

Logical Relationships in Solution Preparation



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Caption: Key inputs, processes, and outputs for solution preparation.

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References

- 1. ST-836 hydrochloride | 1415564-68-9 [amp.chemicalbook.com]
- 2. biocrick.com [biocrick.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. ST-836 (hydrochloride) Datasheet DC Chemicals [dcchemicals.com]
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